

4-Bromo-2-methoxybenzonitrile safety data sheet and handling precautions

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Compound of Interest

Compound Name: **4-Bromo-2-methoxybenzonitrile**

Cat. No.: **B1291993**

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An In-depth Technical Guide to **4-Bromo-2-methoxybenzonitrile**: Safety Data and Handling Precautions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling precautions for **4-Bromo-2-methoxybenzonitrile** (CAS No: 330793-38-9). The following sections detail the compound's properties, associated hazards, and recommended procedures for its safe use in a laboratory setting, particularly within the context of research and drug development.

Chemical and Physical Properties

4-Bromo-2-methoxybenzonitrile is a white to off-white or light yellow crystalline solid.^{[1][2]} It serves as a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[2] A summary of its key physical and chemical properties is presented below.

Property	Value
Molecular Formula	C8H6BrNO[1]
Molecular Weight	212.043 g/mol [1]
Appearance	White to off-white crystalline powder/solid[1][3]
Boiling Point	Approximately 275 - 289.1 °C[1][3]
Melting Point	48 - 52 °C[3]
Density	Approximately 1.6 g/cm³[1]
Flash Point	128.7 ± 21.8 °C[1]
Solubility in Water	Insoluble[3]
Solubility in Organic Solvents	Soluble in common organic solvents like ethanol and dichloromethane[3]

Hazard Identification and Classification

4-Bromo-2-methoxybenzonitrile is classified as a hazardous substance. The GHS hazard statements indicate that it is harmful if swallowed, in contact with skin, or if inhaled. It also causes skin and serious eye irritation and may cause respiratory irritation.[4]

Hazard Classification	GHS Hazard Statement
Acute toxicity, Oral	H302: Harmful if swallowed[4]
Acute toxicity, Dermal	H312: Harmful in contact with skin[4]
Skin corrosion/irritation	H315: Causes skin irritation[4]
Serious eye damage/eye irritation	H319: Causes serious eye irritation[4]
Acute toxicity, Inhalation	H332: Harmful if inhaled[4]
Specific target organ toxicity	H335: May cause respiratory irritation[4]

Signal Word: Warning

Pictogram:

- GHS07 (Exclamation Mark)

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize the risks associated with **4-Bromo-2-methoxybenzonitrile**.

Personal Protective Equipment (PPE)

A detailed workflow for donning and using appropriate PPE is essential.



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Caption: Workflow for selecting and using Personal Protective Equipment.

Handling Procedures

- Handle in a well-ventilated place, preferably within a chemical fume hood.[5][6]
- Avoid contact with skin, eyes, and clothing.[5][7]
- Do not breathe dust.[5]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.[5]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[6]

Storage Conditions

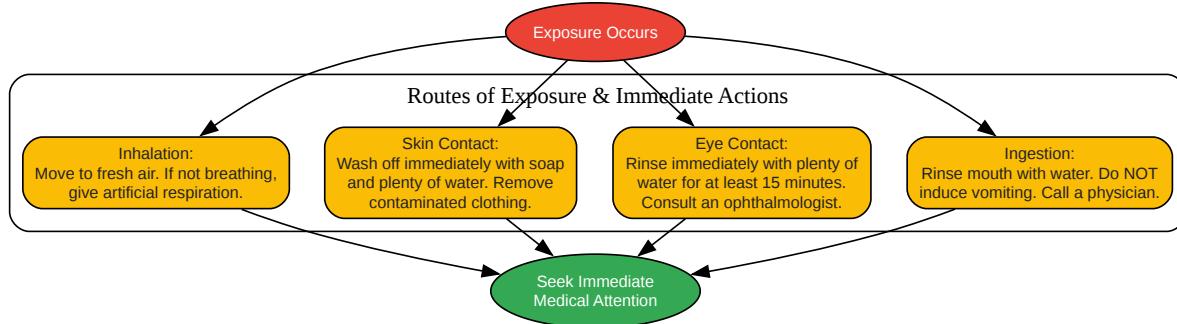
- Store in a cool, dry, and well-ventilated area.[3]
- Keep the container tightly closed to prevent moisture and air exposure.[3]
- Store away from heat, flames, and ignition sources.[3]
- Keep separately from incompatible substances such as oxidizing agents and bases.[3]
- Recommended storage temperatures include refrigerator (0-8 °C).[2]

Emergency Procedures

In the event of exposure or a spill, follow these first-aid and emergency measures.

First-Aid Measures

The following diagram outlines the immediate first-aid steps to be taken upon exposure.



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Caption: First-aid response to different routes of exposure.

Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[5]
- Hazardous Combustion Products: May produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), hydrogen halides, and hydrogen cyanide.[5]
- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[5] Evacuate personnel to safe areas.[6]
- Environmental Precautions: Prevent the product from entering drains.
- Containment and Cleanup: Sweep up the material, place it in a suitable, closed container for disposal, and avoid generating dust.[7]

Disposal Considerations

Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.

Toxicological Information

While specific quantitative toxicological data such as LD₅₀ or LC₅₀ values are not detailed in the readily available safety data sheets, the GHS classifications indicate that **4-Bromo-2-methoxybenzonitrile** is harmful through oral, dermal, and inhalation routes of exposure.[4]

This guide is intended for informational purposes and should be supplemented by a thorough review of the complete Safety Data Sheet (SDS) before handling this chemical. Always adhere to established laboratory safety protocols and best practices.

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